

1-Benzyl-4-oxocyclohexanecarboxylic acid

chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Benzyl-4-oxocyclohexanecarboxylic acid

Cat. No.: B1610608

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An In-depth Technical Guide to **1-Benzyl-4-oxocyclohexanecarboxylic Acid**: Properties, Synthesis, and Applications

Introduction

1-Benzyl-4-oxocyclohexanecarboxylic acid is a multifaceted organic compound featuring a unique combination of three key functional groups: a benzyl group, a cyclohexanone core, and a carboxylic acid. This arrangement provides a rigid, three-dimensional scaffold that is of significant interest to researchers in medicinal chemistry and organic synthesis. The presence of a quaternary carbon center substituted with both a carboxylic acid and a benzyl group, combined with a ketone at the 4-position, offers multiple points for chemical modification and derivatization. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the chemical properties, synthesis, reactivity, and potential applications of this versatile building block.

Molecular Structure and Physicochemical Properties

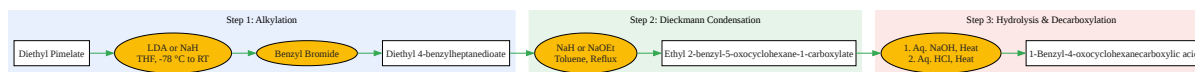
The structural foundation of **1-Benzyl-4-oxocyclohexanecarboxylic acid** dictates its chemical behavior and potential utility.

Nomenclature and Chemical Identifiers

- Systematic IUPAC Name: 1-benzyl-4-oxocyclohexane-1-carboxylic acid
- CAS Number: 56868-12-3[1][2][3]
- Molecular Formula: $C_{14}H_{16}O_3$ [1][4]
- Synonyms: 4-Oxo-1-benzylcyclohexanecarboxylic acid

Structural Features

The molecule's architecture is characterized by a cyclohexane ring with a ketone at the C4 position. The C1 position is a quaternary center, covalently bonded to both a benzyl group and a carboxylic acid. This structure prevents epimerization at the C1 position, providing a stable stereochemical anchor.



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- To cite this document: BenchChem. [1-Benzyl-4-oxocyclohexanecarboxylic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1610608#1-benzyl-4-oxocyclohexanecarboxylic-acid-chemical-properties]

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